

Application Notes and Protocols: Testing AS-601811 on Human Skin Explants

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Compound of Interest

Compound Name: AS-601811

Cat. No.: B1665180

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Abstract

This document provides a detailed protocol for the ex vivo evaluation of **AS-601811**, a potent inhibitor of phosphoinositide 3-kinase (PI3K), on human skin explants. The methodology outlined herein allows for the investigation of the compound's effects on key inflammatory and cellular signaling pathways within a physiologically relevant human skin model. This protocol is intended to guide researchers in assessing the therapeutic potential of **AS-601811** for various skin disorders characterized by aberrant PI3K signaling and inflammation.

Introduction

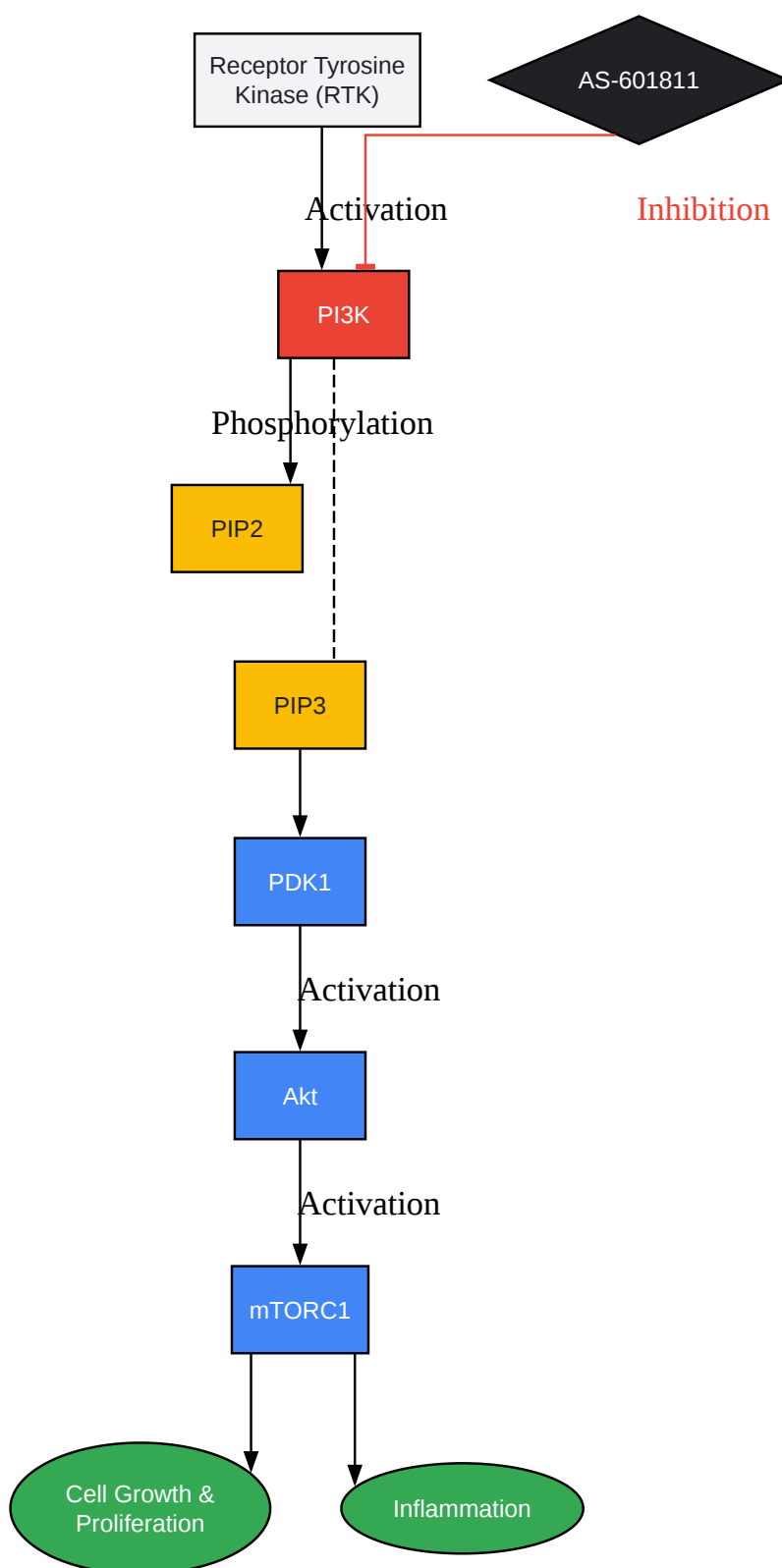
The phosphatidylinositol 3-kinase (PI3K) signaling pathway is a critical regulator of numerous cellular processes, including cell growth, proliferation, survival, and inflammation.^{[1][2]} Dysregulation of the PI3K/Akt/mTOR pathway is implicated in the pathogenesis of various inflammatory skin diseases and cancers.^{[1][3]} **AS-601811** is a known inhibitor of PI3K, and its therapeutic potential in dermatology warrants investigation. Human skin explant models offer a valuable platform for preclinical assessment of topical and systemic drug candidates, bridging the gap between in vitro cell culture and in vivo human studies.^{[4][5][6][7]} This ex vivo system maintains the complex three-dimensional structure and cellular diversity of human skin, providing a more accurate prediction of a compound's efficacy and safety.^{[7][8]}

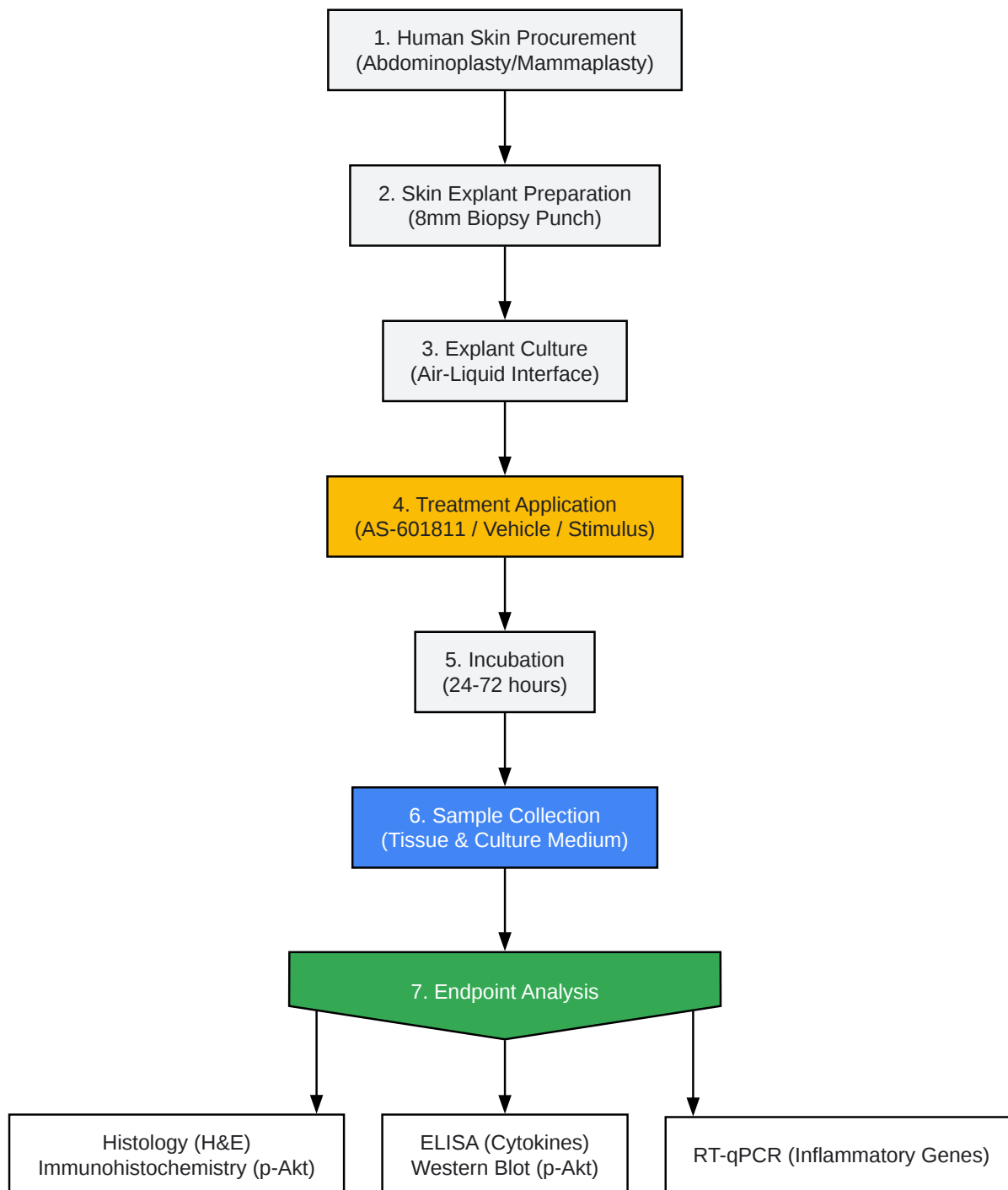
This protocol details the procedures for preparing and culturing human skin explants, treating them with **AS-601811**, and subsequently analyzing the biological response through various molecular and histological techniques.

Signaling Pathway and Experimental Workflow

To visually represent the underlying biological processes and the experimental steps, the following diagrams have been generated.

PI3K Signaling Pathway





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